

Safeguarding Research: Proper Disposal Procedures for ABT-963

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ABT-963
CAS No.: 266320-83-6
Cat. No.: B1664313

[Get Quote](#)

For Immediate Implementation by Laboratory Personnel

This document provides essential guidance on the safe and compliant disposal of **ABT-963**, a research compound. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance. Given the absence of a specific Safety Data Sheet (SDS) for **ABT-963**, it must be handled as a hazardous chemical waste.

All personnel handling **ABT-963** are required to be familiar with their institution's chemical hygiene plan and hazardous waste management procedures. These internal documents provide the overarching framework for safe laboratory operations and waste disposal.

Waste Characterization and Segregation

Proper segregation of chemical waste is the first and most critical step in ensuring safe disposal.^{[1][2]} **ABT-963** waste must be categorized and segregated based on its physical state and any other contaminants present.

Table 1: **ABT-963** Waste Stream Segregation

Waste Stream ID	Description	Container Type
ABT-963-SOL	Solid ABT-963, contaminated lab debris (e.g., gloves, weigh boats, pipette tips)	Labeled, sealed, and durable plastic container
ABT-963-LIQ-HAL	ABT-963 dissolved in halogenated solvents (e.g., dichloromethane, chloroform)	Labeled, sealed, chemically resistant (e.g., glass or appropriate plastic) container with secondary containment
ABT-963-LIQ-NON	ABT-963 dissolved in non-halogenated solvents (e.g., ethanol, acetone, DMSO)	Labeled, sealed, chemically resistant (e.g., glass or appropriate plastic) container with secondary containment
ABT-963-AQ	Aqueous solutions containing ABT-963 (e.g., buffer solutions from experiments)	Labeled, sealed, chemically resistant (e.g., glass or plastic) container

Note: Never mix incompatible waste streams.^[3] For instance, do not mix acidic and basic solutions, or oxidizing acids with organic chemicals.

Step-by-Step Disposal Protocol


The following protocol outlines the necessary steps for the safe handling and disposal of **ABT-963** waste.


- Personal Protective Equipment (PPE): At a minimum, personnel must wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **ABT-963** waste.
- Waste Collection:
 - Collect all waste at the point of generation in a designated satellite accumulation area (SAA).^[4]
 - Use containers that are in good condition, compatible with the waste, and have secure, leak-proof closures.^[5]

- For liquid waste, always use secondary containment to prevent spills.[3][4]
- Labeling:
 - Affix a hazardous waste label to each container as soon as the first drop of waste is added.[4]
 - The label must include the full chemical name "**ABT-963**," the major hazardous constituents of any mixtures, and the approximate percentages.[4]
 - Clearly indicate the accumulation start date.
- Storage:
 - Store waste containers in a well-ventilated area, away from sources of ignition.
 - Segregate incompatible waste streams to prevent accidental reactions.[2][3]
 - Do not accumulate more than 10 gallons of hazardous waste in the laboratory.[3]
- Disposal Request:
 - Once a waste container is full or has reached the storage time limit set by your institution, request a pickup from your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste vendor.[3][6]
 - Do not dispose of any **ABT-963** waste down the drain or in the regular trash.[7][8][9]

Experimental Workflow for Waste Generation and Disposal

The following diagram illustrates the workflow for handling **ABT-963** from experimental use through to final disposal.

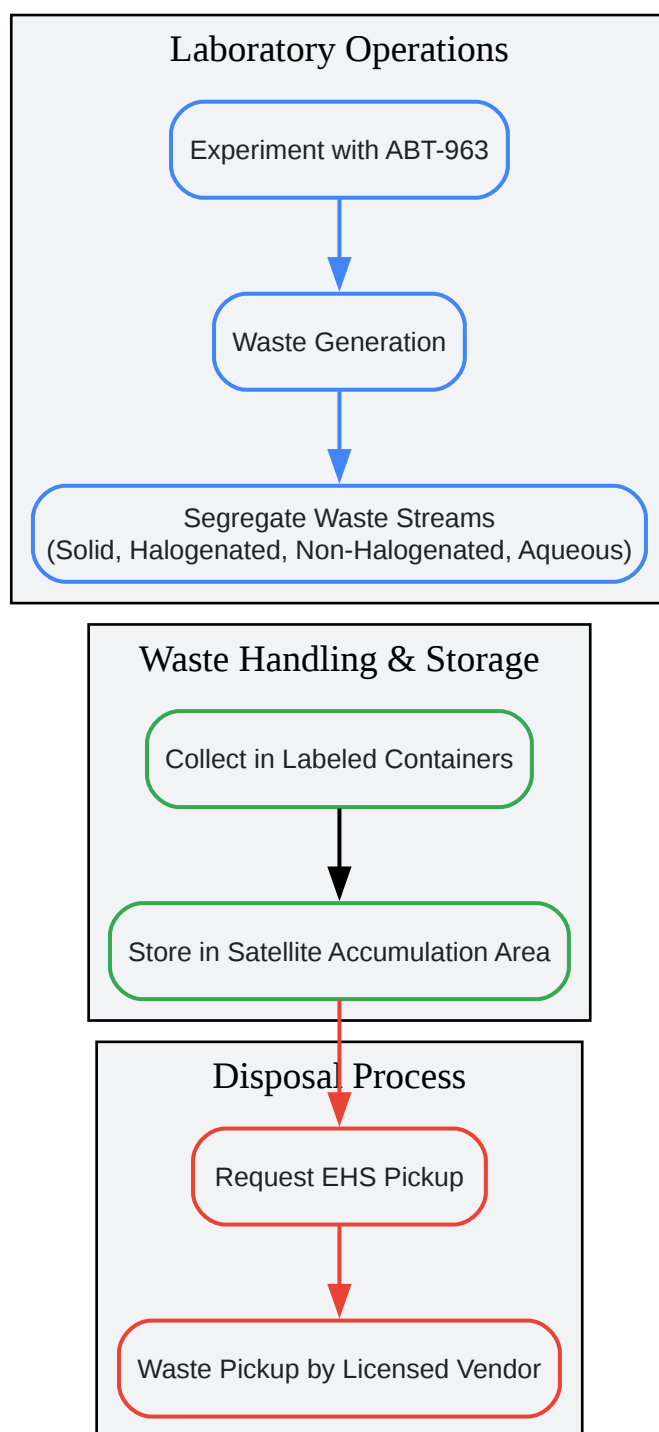

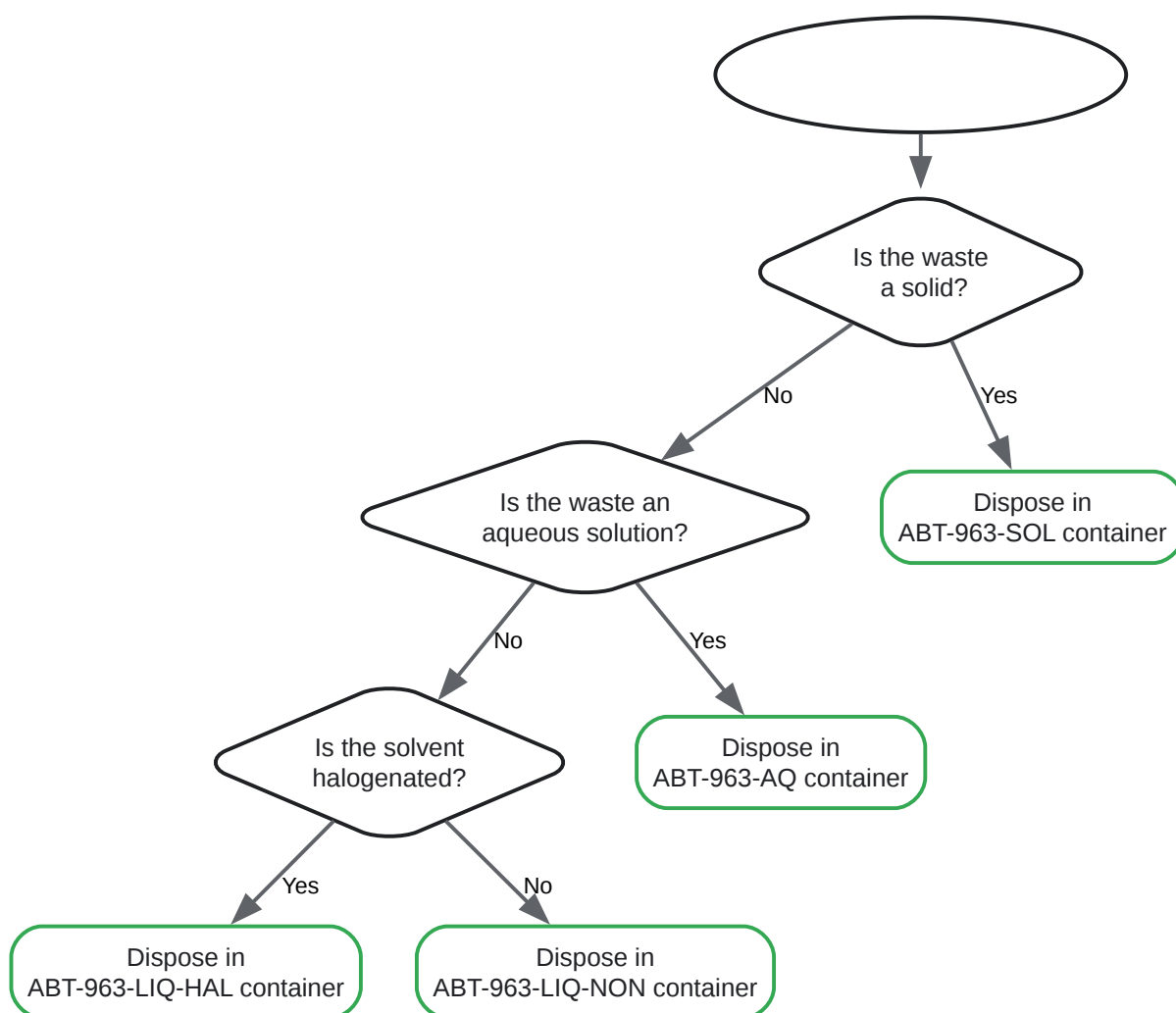

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gmpsop.com [gmpsop.com]
- 2. mlienvironmental.com [mlienvironmental.com]
- 3. [Hazardous Waste Disposal Guide - Research Areas | Policies](http://policies.dartmouth.edu) [policies.dartmouth.edu]

- [4. Chemical and Hazardous Waste | Harvard Environmental Health and Safety \[ehs.harvard.edu\]](#)
- [5. danielshealth.com \[danielshealth.com\]](#)
- [6. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](#)
- [7. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University \[case.edu\]](#)
- [8. Types of Pharmaceutical Waste and How to Dispose of Them | VLS \[vlses.com\]](#)
- [9. Safe Chemical Waste Disposal \[fishersci.com\]](#)
- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for ABT-963]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664313/docs#safeguarding-research-proper-disposal-procedures-for-abt-963\]](https://www.benchchem.com/product/b1664313/docs#safeguarding-research-proper-disposal-procedures-for-abt-963)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check